

physical properties of (S)-gamma-dodecalactone

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Compound of Interest

Compound Name: (S)-4-DODECANOLIDE

CAS No.: 69830-92-8

Cat. No.: B1253174

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An In-depth Technical Guide to the Physical Properties of (S)-γ-Dodecalactone

Introduction

(S)-γ-Dodecalactone, a chiral molecule belonging to the γ-lactone class, is a compound of significant interest in the flavor, fragrance, and pharmaceutical industries. Its distinct sensory profile and potential biological activities necessitate a thorough understanding of its physical properties for applications ranging from formulation development to quality control and chemical synthesis. This guide provides a comprehensive overview of the key physical and chemical characteristics of (S)-γ-dodecalactone, grounded in established analytical techniques. We will delve into not only the quantitative values of these properties but also the causality behind the experimental methods used for their determination, ensuring a blend of technical accuracy and practical insight.

Identity and General Characteristics

Correctly identifying a chemical substance is the foundational step for any scientific investigation. The following identifiers and general properties characterize (S)-γ-dodecalactone.

- IUPAC Name: (5S)-5-octyloxolan-2-one^[1]

- Synonyms: **(S)-4-Dodecanolide**, (S)- γ -Dodecanolide, (S)-4-N-Octylbutyrolactone[1]
- CAS Number: 69830-92-8[1]
- Molecular Formula: $C_{12}H_{22}O_2$ [1][2]
- Molecular Weight: 198.30 g/mol [1][3]
- Appearance: Colorless to pale yellow, clear liquid[2][3]
- Odor Profile: Characterized by a fatty, fruity, sweet, and peach-like aroma[2]

Core Physicochemical Properties

The physicochemical properties of a compound are critical for predicting its behavior in various systems, from solubility in different solvents to its volatility. These constants are fundamental for process design, formulation, and ensuring batch-to-batch consistency.

Data Summary

The quantitative physical properties of γ -dodecalactone are summarized in the table below. It is important to note that many sources report data for the racemic mixture (CAS 2305-05-7). Properties such as density, boiling point, and refractive index are not expected to differ significantly between enantiomers and the racemate.

Property	Value	Conditions
Melting Point	17–18 °C (63–64 °F)	Ambient Pressure
Boiling Point	140 °C	@ 5 mm Hg
130–132 °C	@ 1.5 mm Hg	
~311 °C	@ 760 mm Hg (Atmospheric)	
Density	0.933–0.939 g/cm ³	@ 20 °C
0.936 g/mL	@ 25 °C	
Refractive Index (n _D)	1.451–1.456	@ 20 °C
Flash Point	>109 °C (>228 °F)	Closed Cup
Water Solubility	60 mg/L	@ 20 °C
Organic Solvent Solubility	Soluble in most organic solvents, including ethanol	

(Data sourced from[2][3][4][5][6][7])

Experimental Protocol: Boiling Point Determination (Micro Scale/Thiele Tube Method)

The boiling point is a key indicator of a liquid's volatility and purity. For research purposes where sample volume may be limited, the Thiele tube method is highly efficient.

Causality: This method determines the temperature at which the vapor pressure of the liquid equals the applied pressure of the surrounding environment.[1][8] A continuous stream of bubbles indicates that the vapor pressure inside the inverted capillary has overcome the external pressure. As the apparatus cools, the vapor pressure drops, and the liquid is drawn back into the capillary precisely when the external and internal pressures equalize.[8][9] This moment defines the boiling point.

Step-by-Step Methodology:

- **Preparation:** Place approximately 0.5 mL of (S)- γ -dodecalactone into a small test tube (e.g., a 75x12 mm tube).
- **Capillary Insertion:** Insert a melting point capillary tube (sealed at one end) into the liquid, with the open end down.
- **Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer's bulb.
- **Heating:** Place the assembly into a Thiele tube containing mineral oil, ensuring the sample is fully immersed below the oil level.^[9]
- **Observation:** Gently heat the side arm of the Thiele tube with a microburner or heat gun.^[8] Observe the capillary tube. Initially, trapped air will expand and exit.
- **Equilibrium:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary's open end. This signifies that the liquid is above its boiling point.
- **Measurement:** Remove the heat source. The bubbling will slow and then stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[8]
- **Pressure Correction:** Record the atmospheric pressure. If it deviates from 760 mmHg, a correction must be applied to normalize the observed boiling point.

Chiroptical Properties: The Signature of Chirality

As a chiral molecule, (S)- γ -dodecalactone interacts with plane-polarized light, rotating it in a specific direction. This property, known as optical activity, is the definitive characteristic of an enantiomer and is crucial for confirming its stereochemical identity and purity.

- **Specific Rotation $[\alpha]$:** While a precise, cited value for the (S)-enantiomer is not readily available in the searched literature, its enantiomer, (R)- γ -dodecalactone (referred to as the D-isomer), is reported to have a positive optical rotation between $+30^\circ$ and $+42^\circ$. By definition, the (S)-enantiomer will exhibit a negative rotation of the same magnitude under identical conditions (concentration, solvent, wavelength, temperature). Therefore, the expected specific rotation for (S)- γ -dodecalactone is approximately -30° to -42° .

Experimental Protocol: Determination of Optical Rotation by Polarimetry

Causality: A polarimeter measures the angle of rotation by passing monochromatic, plane-polarized light (typically from a sodium lamp at 589 nm, the "D-line") through a sample.^[10] Chiral molecules have a non-superimposable mirror image, causing them to interact differently with the left- and right-circularly polarized components of the light, resulting in a net rotation of the plane. The magnitude and direction of this rotation are unique to the molecule's structure, concentration, and the path length of the light.

Step-by-Step Methodology:

- **Instrument Preparation:** Turn on the polarimeter's light source (e.g., sodium lamp) and allow it to warm up for at least 10-15 minutes to ensure a stable output.^[11]
- **Sample Preparation:** Accurately weigh a precise amount of (S)-γ-dodecalactone and dissolve it in a known volume of a suitable solvent (e.g., ethanol) in a volumetric flask. The concentration (c) should be recorded in g/mL.
- **Blank Measurement:** Fill a clean polarimeter cell of a known path length (l, in decimeters) with the pure solvent. Ensure no air bubbles are in the light path.^[12] Place the cell in the polarimeter and zero the instrument.
- **Sample Measurement:** Rinse the cell with a small amount of the prepared sample solution, then fill it completely. Place the cell back into the instrument.
- **Data Acquisition:** Observe the reading on the display. This is the observed rotation (α_{obs}). Take several readings and average them to minimize error.^[11]
- **Calculation:** Calculate the specific rotation $[\alpha]$ using the Biot equation: $[\alpha] = \alpha_{\text{obs}} / (c * l)$
Where:
 - $[\alpha]$ is the specific rotation.
 - α_{obs} is the observed rotation in degrees.
 - c is the concentration in g/mL.

- l is the cell path length in decimeters (dm).
- Reporting: Report the specific rotation along with the temperature and wavelength used (e.g., $[\alpha]^{20}_D$).

Spectroscopic Profile

Spectroscopy provides a "fingerprint" of a molecule, allowing for structural elucidation and confirmation. The combination of Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) provides a comprehensive structural profile of (S)- γ -dodecalactone.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific wavenumbers.

- Expected Absorptions:
 - $\sim 1770\text{ cm}^{-1}$ (strong, sharp): This is the most characteristic peak, corresponding to the C=O (carbonyl) stretch of a five-membered lactone ring (γ -lactone). The ring strain shifts this absorption to a higher frequency compared to an open-chain ester ($\sim 1735\text{-}1750\text{ cm}^{-1}$).
 - $\sim 2850\text{-}2960\text{ cm}^{-1}$ (strong, multiple bands): C-H stretching vibrations from the octyl chain and the lactone ring.
 - $\sim 1180\text{ cm}^{-1}$ (strong): C-O stretching vibration of the ester linkage.

(Data interpretation based on standard IR correlation charts and data available on SpectraBase[13])

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule.

- ^1H NMR (Proton NMR):

- ~4.5 ppm (multiplet, 1H): The proton on the chiral carbon (C5) adjacent to the ring oxygen. It is shifted downfield due to the electronegativity of the oxygen.
- ~2.3-2.5 ppm (multiplet, 2H): The two protons on C2, adjacent to the carbonyl group.
- ~1.2-1.8 ppm (multiplets, 16H): The numerous methylene (-CH₂-) protons of the octyl side chain and the remaining ring protons.
- ~0.9 ppm (triplet, 3H): The terminal methyl (-CH₃) group of the octyl chain.
- ¹³C NMR (Carbon NMR):
 - ~177 ppm: The carbonyl carbon (C1) of the lactone.
 - ~80 ppm: The chiral carbon (C5) bonded to the ring oxygen.
 - ~20-40 ppm: Carbons of the octyl chain and the remaining ring carbons.
 - ~14 ppm: The terminal methyl carbon of the octyl chain.

(Data interpretation based on general chemical shifts and data available on PubChem and SpectraBase[3][13])

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and structural information based on the fragmentation pattern of the molecule upon ionization.

- Molecular Ion (M⁺): A peak at m/z = 198, corresponding to the molecular weight of C₁₂H₂₂O₂.
- Key Fragmentation Pattern: The most characteristic fragmentation of γ-lactones involves the loss of the alkyl side chain. The base peak (most abundant fragment) is typically observed at m/z = 85. This corresponds to the cleavage of the C-C bond between the chiral carbon and the octyl chain, resulting in a stable, protonated butyrolactone fragment ion.[3][14][15] This fragmentation is a key diagnostic feature for identifying γ-lactones with side chains.

Purity Assessment

For scientific and commercial applications, confirming both the chemical purity and the enantiomeric purity (or enantiomeric excess, ee) is paramount. Gas Chromatography is the technique of choice for this analysis.

Experimental Protocol: Purity and Enantiomeric Excess by Chiral Gas Chromatography (GC)

Causality: Chiral GC utilizes a capillary column with a stationary phase that is itself chiral (often a cyclodextrin derivative).^{[16][17]} This chiral environment allows for differential interaction with the two enantiomers of the analyte. One enantiomer will have a slightly stronger interaction with the stationary phase, causing it to travel more slowly through the column and elute later than the other. This results in the separation of the (S) and (R) enantiomers into two distinct peaks, allowing for their quantification.^{[18][19]}

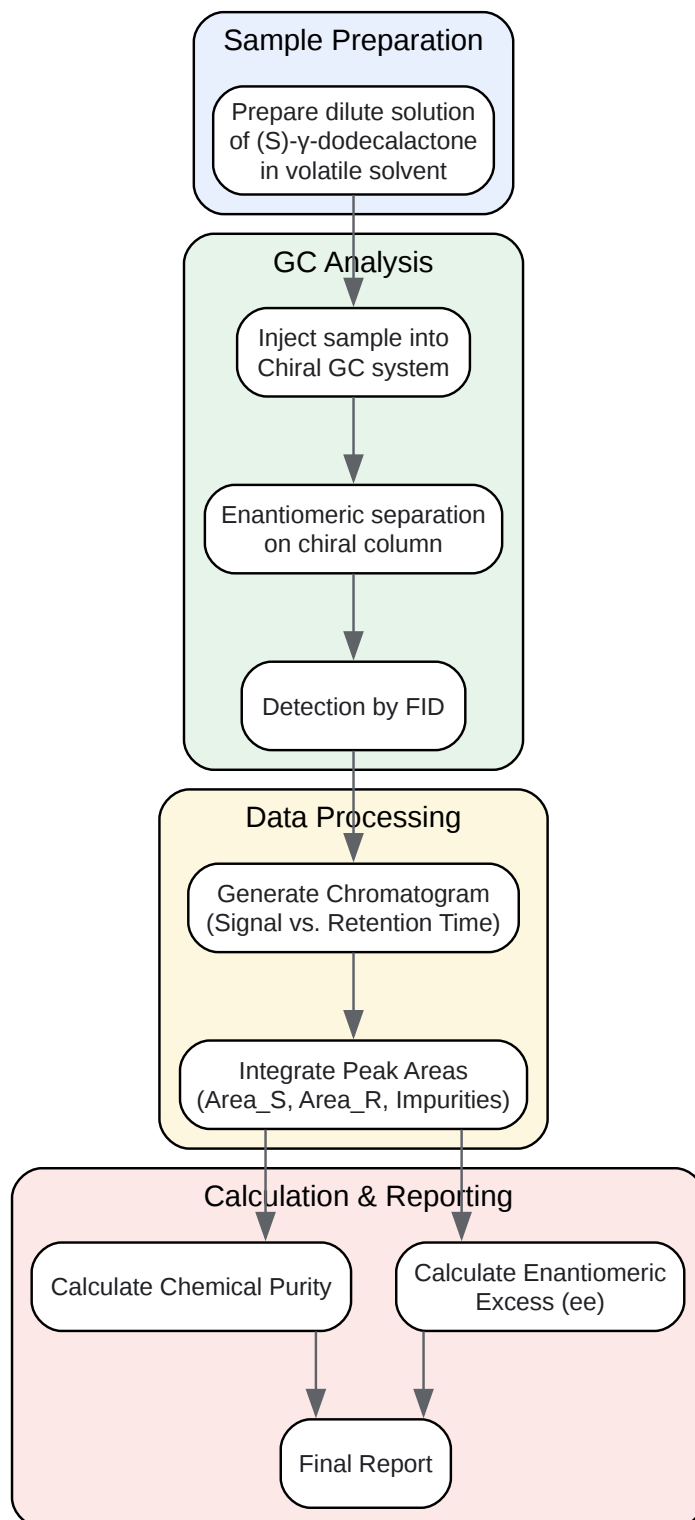
Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the (S)- γ -dodecalactone sample in a volatile organic solvent (e.g., hexane or ethyl acetate).
- Instrument Setup:
 - Column: Install a chiral capillary column (e.g., a β - or γ -cyclodextrin-based column like Beta DEX™ or Gamma DEX™).
 - Injector: Set the injector temperature high enough to ensure rapid volatilization of the sample (e.g., 250 °C).
 - Oven Program: Set an appropriate temperature program. This may be isothermal or a temperature ramp, optimized to achieve baseline separation of the two enantiomers (e.g., start at 100 °C, ramp at 5 °C/min to 200 °C).
 - Detector: Use a Flame Ionization Detector (FID), which is sensitive to organic compounds. Set the detector temperature higher than the final oven temperature (e.g., 280 °C).
 - Carrier Gas: Use a high-purity carrier gas like helium or hydrogen at a constant flow rate.
- Analysis: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC.

- Data Analysis:
 - Chemical Purity: Integrate the total area of all peaks in the chromatogram. The chemical purity is calculated as: $(\text{Area of } \gamma\text{-dodecalactone peaks} / \text{Total Area of all peaks}) * 100\%$.
 - Enantiomeric Excess (ee): Identify the two peaks corresponding to the (S) and (R) enantiomers. Integrate their individual areas. The ee is calculated as: $ee (\%) = |(\text{Area}_S - \text{Area}_R) / (\text{Area}_S + \text{Area}_R)| * 100\%$ Where Area_S and Area_R are the peak areas of the (S) and (R) enantiomers, respectively.

Visualization of Purity Workflow

Figure 1: Chiral GC Purity Assessment Workflow

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Caption: Workflow for determining chemical and enantiomeric purity.

Safety and Handling

(S)- γ -dodecalactone is classified as an irritant. Proper safety protocols must be followed during handling.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[2\]](#)
- Precautions:
 - Use only in a well-ventilated area, such as a chemical fume hood.[\[2\]](#)
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[2\]](#)[\[11\]](#)
 - Avoid breathing vapors or mists.
 - Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from sources of ignition.[\[4\]](#)[\[11\]](#)

References

- Synerzine. (n.d.). SAFETY DATA SHEET Gamma-dodecalactone (Natural). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 16821, gamma-Dodecalactone. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 12237820, gamma-Dodecalactone, (S)-. Retrieved from [\[Link\]](#)
- United International Co., Ltd. (2011). MSDS.Gamma dodecalactone. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022). 6.2B: Step-by-Step Procedures for Boiling Point Determination. Retrieved from [\[Link\]](#)

- University of Colorado Boulder. (n.d.). Boiling Point Determination. Retrieved from [[Link](#)]
- Japanese Pharmacopoeia. (n.d.). Boiling Point and Distilling Range Test. Retrieved from [[Link](#)]
- PharmaJia. (2023). Sop of Polarimeter. Retrieved from [[Link](#)]
- Wiley-VCH GmbH. (2025). Gamma-dodecalactone. SpectraBase. Retrieved from [[Link](#)]
- National Institute of Standards and Technology. (n.d.). γ -Dodecalactone. NIST Chemistry WebBook. Retrieved from [[Link](#)]
- PharmaGuideHub. (2025). PROCEDURE FOR OPERATION OF POLRIMETER. Retrieved from [[Link](#)]
- PharmaState Academy. (2017). SOP FOR POLARIMETER: OPERATION AND CALIBRATION. Retrieved from [[Link](#)]
- ScenTree. (n.d.). Gamma-dodecalactone (CAS N° 2305-05-7). Retrieved from [[Link](#)]
- OAMIC Ingredients USA. (n.d.). EU Natural Gamma Dodecalactone, chiral DETAILED. Retrieved from [[Link](#)]
- The Good Scents Company. (n.d.). gamma-dodecalactone. Retrieved from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of «gamma»-Dodecalactone (CAS 2305-05-7). Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [[Link](#)]
- Science Ready. (n.d.). Mass Spectrometry Fragmentation Patterns – HSC Chemistry. Retrieved from [[Link](#)]
- Supelco. (2023). Chiral Capillary Gas Chromatography: A Highly Selective Analytical Tool. American Laboratory. Retrieved from [[Link](#)]

- ResearchGate. (2015). How do I determine enantiomeric excess by GC?. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Mass Spectrum of γ -Dodecalactone. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Chromtech. (n.d.). A Guide to the Analysis of Chiral Compounds by GC. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2001). Efficient and flexible Synthesis of Chiral γ - and δ -Lactones. Retrieved from [\[Link\]](#)
- Columbia University. (n.d.). Polarimeter Standard Operating Procedure. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Retrieved from [\[Link\]](#)
- Restek. (n.d.). Chiral Cyclodextrin Capillary GC Columns. Retrieved from [\[Link\]](#)
- ResearchGate. (2004). (PDF) The fragmentation mechanism of five-membered lactones by electrospray ionisation tandem mass spectrometry. Retrieved from [\[Link\]](#)

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Sources

- 1. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [\[geeksforgeeks.org\]](https://www.geeksforgeeks.org)
- 2. cbic.yale.edu [\[cbic.yale.edu\]](https://cbic.yale.edu)
- 3. Gamma-Dodecalactone | C₁₂H₂₂O₂ | CID 16821 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. [rsc.org](https://www.rsc.org) [\[rsc.org\]](https://www.rsc.org)
- 5. cdn.prod.website-files.com [\[cdn.prod.website-files.com\]](https://cdn.prod.website-files.com)

- [6. researchgate.net \[researchgate.net\]](#)
- [7. γ-Dodecalactone \[webbook.nist.gov\]](#)
- [8. uomus.edu.iq \[uomus.edu.iq\]](#)
- [9. chem.libretexts.org \[chem.libretexts.org\]](#)
- [10. PROCEDURE FOR OPERATION OF POLRIMETER \(MAKE: – RUDOLPH RESEARCH ANALYTICA\) – PharmaGuideHub \[pharmaguidehub.com\]](#)
- [11. pharmajia.com \[pharmajia.com\]](#)
- [12. pharmastate.academy \[pharmastate.academy\]](#)
- [13. spectrabase.com \[spectrabase.com\]](#)
- [14. γ-Dodecalactone \[webbook.nist.gov\]](#)
- [15. chemguide.co.uk \[chemguide.co.uk\]](#)
- [16. chromatographyonline.com \[chromatographyonline.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. chromtech.net.au \[chromtech.net.au\]](#)
- [19. gcms.cz \[gcms.cz\]](#)
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